

Application Notes and Protocols: Plant Growth Regulation Activity of Benzothiazole Derivatives

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Compound of Interest

Compound Name: *Benzothiazole-2-carboxylic acid*

Cat. No.: *B1296969*

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These application notes provide a comprehensive overview of the plant growth regulation (PGR) activities of 2-substituted benzothiazole derivatives. The information compiled herein, supported by detailed experimental protocols and signaling pathway diagrams, is intended to facilitate further research and development of novel plant growth regulators. Benzothiazole derivatives have demonstrated significant potential in modulating plant growth, exhibiting both auxin-like and cytokinin-like activities, as well as influencing plant defense mechanisms.

Overview of Plant Growth Regulation Activity

Benzothiazole derivatives, particularly those substituted at the 2-position, have been identified as biologically active substances with notable effects on plant growth and development. Their activity is concentration-dependent, with lower concentrations generally promoting growth and higher concentrations acting as growth retardants.^[1] The primary activities observed are auxin-like, stimulating cell elongation and adventitious root formation.^{[1][2]} Some derivatives have also shown cytokinin-like effects by delaying leaf senescence.^{[1][2]}

Furthermore, the related compound benzothiadiazole (BTH) is a well-known activator of Systemic Acquired Resistance (SAR), a plant-wide defense mechanism against a broad spectrum of pathogens.^[3] This highlights the dual potential of benzothiazole-based compounds in not only regulating growth but also in enhancing plant resilience.

Quantitative Data on Plant Growth Regulation

The following tables summarize the quantitative effects of various 2-substituted benzothiazole derivatives on different plant species. These data are compiled from studies assessing auxin-like and cytokinin-like activities.

Table 1: Auxin-like Activity of 2-Substituted Benzothiazole Derivatives on Cucumber (*Cucumis sativum* L. cv. Evita) Elongation Growth^[1]

Compound ID	Concentration (M)	Hypocotyl Elongation (% of Control)	Root Elongation (% of Control)
Control	-	100	100
IAA	1×10^{-5}	155.2	185.4
I	1×10^{-5}	128.3	145.7
II	1×10^{-5}	135.6	152.1
III	1×10^{-5}	142.1	160.3
IV	1×10^{-5}	121.9	121.9
1×10^{-6}	-	120.4	
V	1×10^{-5}	148.9	168.2
VI	1×10^{-5}	154.3	174.1
VII	1×10^{-5}	161.7	182.5
VIII	1×10^{-5}	133.3	150.6
IX	1×10^{-5}	145.2	164.0
X	1×10^{-5}	159.6	180.1
XI	1×10^{-5}	169.5	176.1
XII	1×10^{-5}	125.4	141.8
1×10^{-6}	-	131.9	
XIII	1×10^{-5}	122.0	137.9

Note: The structures of compounds I-XIII can be found in the original research paper by Šimonová et al. (2005).[\[1\]](#)

Table 2: Auxin-like Activity of 2-Substituted Benzothiazole Derivatives on Mung Bean (*Vigna radiata* (L.) Wilczek) Adventitious Root Formation[\[2\]](#)

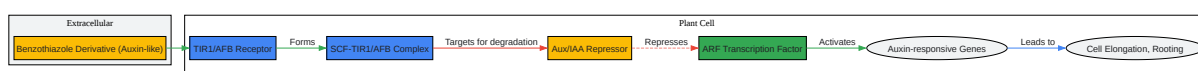
Compound ID	Concentration (M)	Number of Adventitious Roots per Cutting
Control	-	8.5
IBA	1×10^{-5}	25.3
I	1×10^{-4}	18.2
II	1×10^{-4}	20.1
III	1×10^{-4}	22.5
IV	1×10^{-4}	17.8
V	1×10^{-4}	21.3
VI	1×10^{-4}	23.8
VII	1×10^{-4}	24.5
VIII	1×10^{-4}	19.6
IX	1×10^{-4}	21.9
X	1×10^{-4}	24.1
XI	1×10^{-4}	26.2
XII	1×10^{-4}	18.9
XIII	1×10^{-4}	17.2

Table 3: Cytokinin-like Activity of a 2-Substituted Benzothiazole Derivative on Barley (*Hordeum vulgare* L. cv. Jubilant) Leaf Senescence^[2]

Treatment	Concentration (M)	Chlorophyll Content (% of Control)
Control (water)	-	100
6-Furfurylaminopurine	1×10^{-5}	185
Compound XI	1×10^{-5}	165

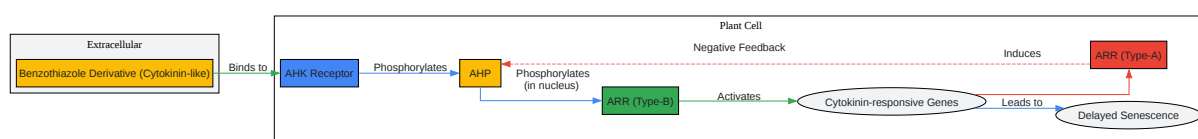
Signaling Pathways

The plant growth regulatory activities of benzothiazole derivatives are believed to be mediated through their interaction with established phytohormone signaling pathways. Their auxin-like effects suggest an interaction with the auxin signaling cascade, while cytokinin-like activities point to an involvement with the cytokinin signaling pathway. The related compound, benzothiadiazole, activates the Systemic Acquired Resistance (SAR) pathway.



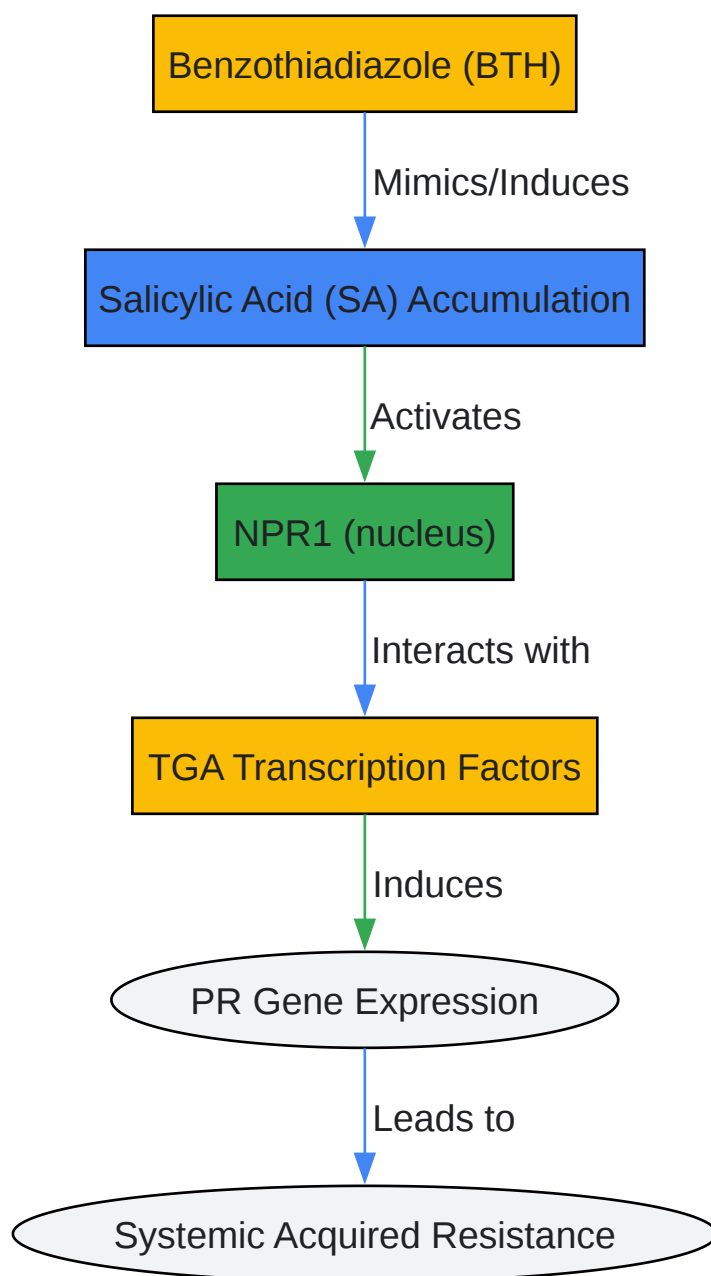
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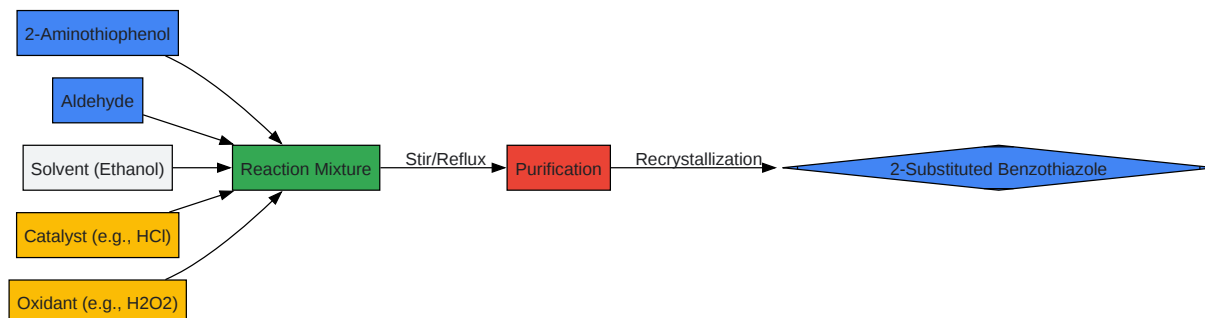
Auxin-like Signaling Pathway



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Cytokinin-like Signaling Pathway





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